

tri-tert-butylphosphine oxide molecular weight and formula

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Compound of Interest

Compound Name: tri-tert-butylphosphine oxide

Cat. No.: B1366726

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Technical Data Sheet: Tri-tert-butylphosphine oxide

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data for **tri-tert-butylphosphine oxide**, a trivalent organophosphorus compound. The information is presented to support research and development activities where this molecule is of interest.

Chemical Identity and Properties

Tri-tert-butylphosphine oxide is a stable, solid organophosphine oxide. Its key quantitative properties are derived from its chemical structure.

Data Presentation

The fundamental molecular data for **tri-tert-butylphosphine oxide** is summarized in the table below.

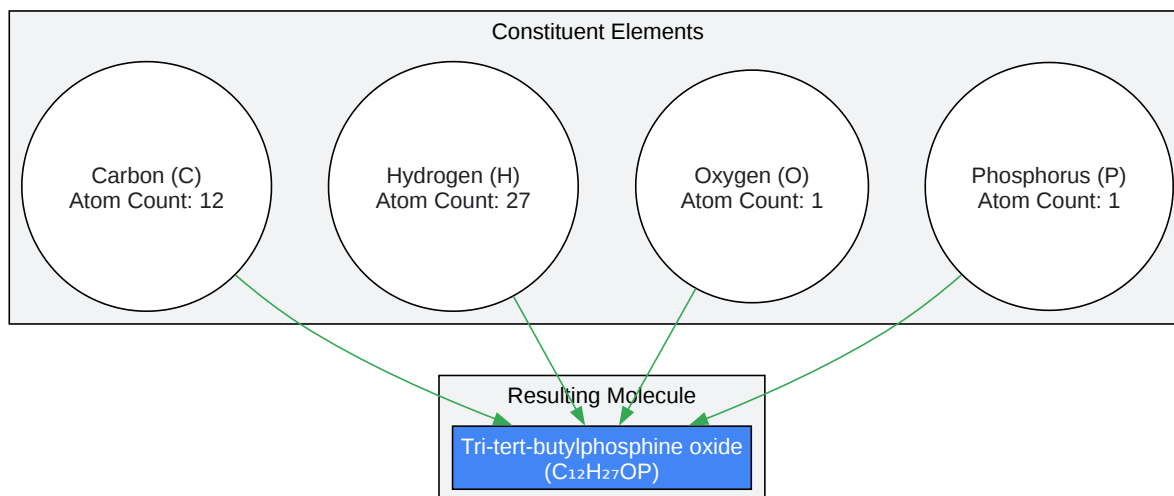
| Property | Value | Source |
|-------------------|------------------------------------|-----------|
| Molecular Formula | C ₁₂ H ₂₇ OP | [1][2] |
| Molecular Weight | 218.32 g/mol | [1][2][3] |
| CAS Number | 6866-70-2 | [1][2] |

Molecular Composition

The molecular formula (C₁₂H₂₇OP) indicates the elemental composition of a single molecule, which is foundational to its molecular weight and chemical behavior.

Logical Relationship: Molecular Composition

The following diagram illustrates the relationship between the constituent elements that form **tri-tert-butylphosphine oxide**.



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Caption: Elemental composition of **tri-tert-butylphosphine oxide**.

Methodological Considerations

Experimental Protocols

The molecular weight and formula of a pure chemical compound like **tri-tert-butylphosphine oxide** are fundamental constants derived from its atomic composition and the standard atomic weights of its constituent elements as established by IUPAC. These values are calculated and are not determined through recurring experimental protocols. Verification of purity and structure can be performed using techniques such as:

- Mass Spectrometry (MS): To confirm the mass-to-charge ratio, which corresponds to the molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the molecular structure and confirm the arrangement of atoms.
- Elemental Analysis: To experimentally determine the percentage composition of elements and verify the empirical formula.

These methods are used for structural confirmation rather than for the de novo determination of the molecular weight and formula, which are known constants.

Signaling Pathways

The concept of signaling pathways is specific to biological and pharmacological contexts, describing cascades of molecular interactions that elicit a cellular response. As a single chemical entity, **tri-tert-butylphosphine oxide** does not possess an intrinsic signaling pathway. Its role would be as a potential modulator (e.g., inhibitor, activator) of a biological pathway, a subject for specific experimental investigation.

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References

- 1. 6866-70-2 | Tri-tert-butylphosphine oxide | Ambeed.com [ambeed.com]
- 2. 6866-70-2|Tri-tert-butylphosphine oxide|BLD Pharm [bldpharm.com]
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